

An In-depth Technical Guide to the Environmental Fate and Toxicology of Mecarbam

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Compound of Interest

Compound Name: Mecarbam

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mecarbam is an organophosphate insecticide and acaricide used to control a range of pests on various crops.^[1] As with any pesticide, understanding its environmental fate and toxicological profile is crucial for assessing its potential risks to non-target organisms and ecosystems. This technical guide provides a comprehensive overview of the available scientific data on **mecarbam**, focusing on its environmental persistence, degradation pathways, and toxicity to a variety of organisms.

Physicochemical Properties

A substance's physicochemical properties are fundamental to understanding its behavior in the environment. Key properties of **mecarbam** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₂₀ NO ₅ PS ₂	[1]
Molecular Weight	329.4 g/mol	[1]
Physical State	Colorless oily liquid	[1]
Water Solubility	Slightly soluble	[1]
Log P (Octanol-Water Partition Coefficient)	2.29 (estimated)	[1]
Vapor Pressure	1.3 x 10 ⁻³ mmHg at 25°C (estimated)	[1]

Environmental Fate

The environmental fate of a pesticide describes its transport, transformation, and ultimate disposition in the environment. Key processes influencing the environmental fate of **mecarbam** include hydrolysis, photolysis, and degradation in soil.

Abiotic Degradation

Hydrolysis: **Mecarbam** is susceptible to hydrolysis, particularly under acidic conditions. It is reported to be hydrolyzed at a pH below 3.[1]

Photolysis: In the atmosphere, vapor-phase **mecarbam** is expected to be degraded by reaction with photochemically produced hydroxyl radicals, with an estimated half-life of about 3 hours.[1]

Biodegradation in Soil

Mecarbam's persistence in soil is influenced by both biotic and abiotic factors.

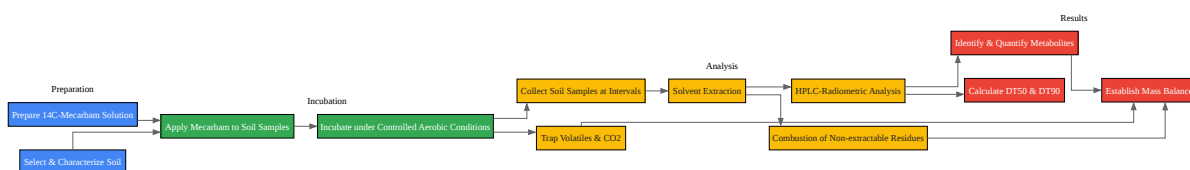
- **Laboratory Studies:** In a laboratory setting using a closed system with loam soil, **mecarbam** had a reported half-life of 77 days.[1]
- **Field Studies:** Under field conditions, the degradation of **mecarbam** was observed to be more rapid, with an average half-life of 13 days reported during June-July. The rate of degradation slowed considerably in the following months.[1]

Experimental Protocol for Soil Degradation (Aerobic Metabolism - based on OECD Guideline 307)

This protocol outlines a typical experimental design for assessing the aerobic degradation of **mecarbam** in soil.

- Test System:
 - Soil: A minimum of three different soil types are typically used, representing a range of textures, organic carbon content, and pH.
 - Test Substance: ^{14}C -labeled **mecarbam** is used to trace its degradation and the formation of metabolites.
 - Incubation: Soil samples are treated with the test substance and incubated in the dark under controlled aerobic conditions (e.g., 20°C, 40-60% of maximum water holding capacity).
- Procedure:
 - Application: The test substance is applied to the soil surface at a rate equivalent to the maximum recommended field application rate.
 - Sampling: Soil samples are collected at various time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, and 120 days).
 - Analysis:
 - Soil samples are extracted with appropriate solvents to separate the parent compound and its degradation products.
 - Extracts are analyzed using techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection to identify and quantify **mecarbam** and its metabolites.
 - Volatile organic compounds and CO_2 are trapped to determine the extent of mineralization.

- Non-extractable residues are quantified by combustion analysis of the extracted soil.
- Data Analysis:
 - The disappearance time of 50% (DT₅₀) and 90% (DT₉₀) of the applied **mecarbam** is calculated using appropriate kinetic models.
 - The concentration of major metabolites is monitored over time to determine their formation and decline kinetics.



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Experimental workflow for a soil degradation study.

Bioaccumulation

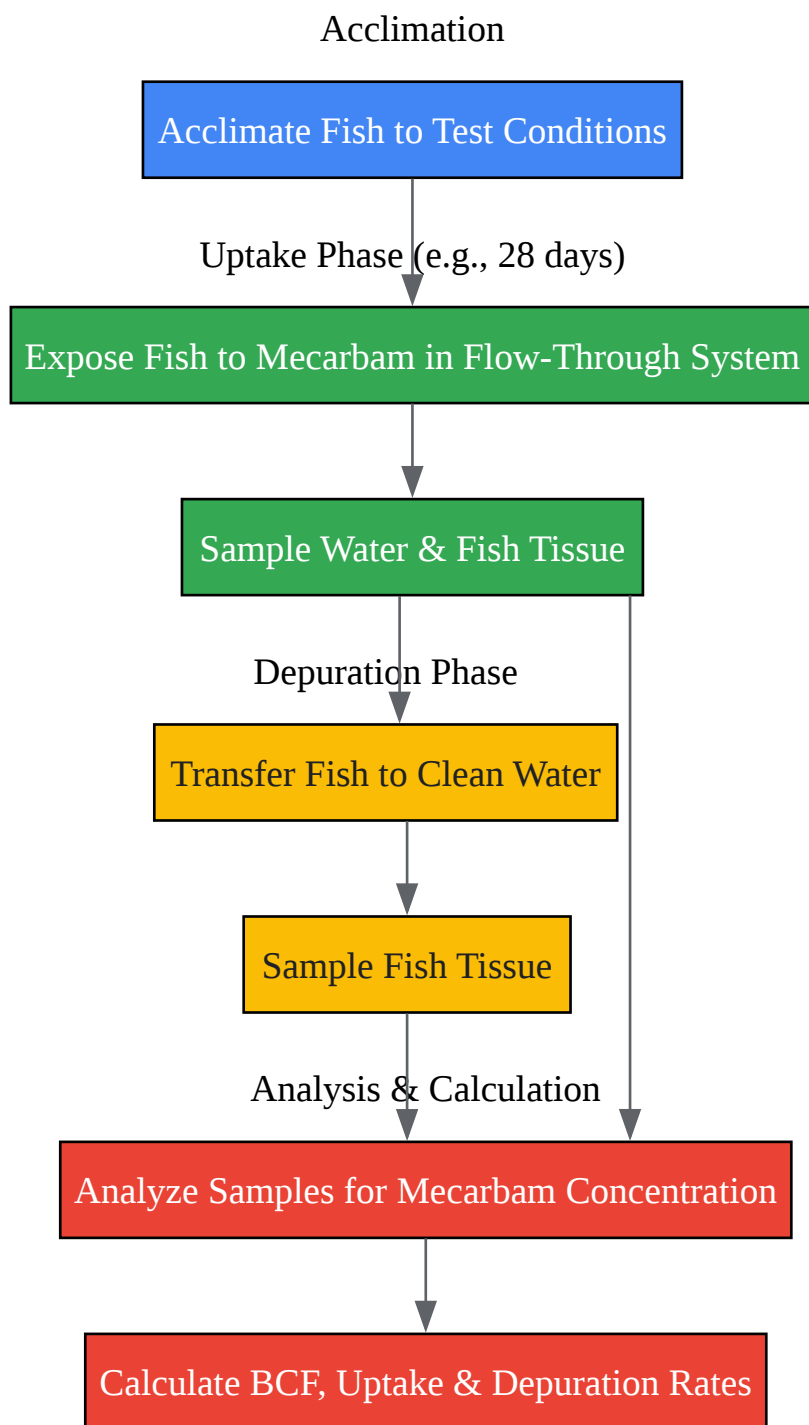
Bioaccumulation is the process by which a chemical is absorbed by an organism from all routes of exposure (e.g., water, food). The Bioconcentration Factor (BCF) is a measure of the extent of chemical accumulation in an organism from water alone.

An estimated BCF value of 32 has been calculated for **mecarbam**, suggesting that the potential for bioconcentration in aquatic organisms is moderate.[1]

Experimental Protocol for Bioaccumulation in Fish (based on OECD Guideline 305)

This protocol describes a typical flow-through method for determining the bioconcentration of **mecarbam** in fish.

- Test System:
 - Test Organism: A species such as rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*) is commonly used.
 - Test Substance: ^{14}C -labeled **mecarbam** is used for accurate measurement in water and fish tissue.
 - Test Conditions: Fish are held in a flow-through system with a constant concentration of the test substance in the water.
- Procedure:
 - Uptake Phase: Fish are exposed to a sublethal concentration of **mecarbam** for a period sufficient to reach a steady state between the fish and the water (typically 28 days). Water and fish tissue samples are taken at regular intervals.
 - Depuration Phase: After the uptake phase, the remaining fish are transferred to clean, **mecarbam**-free water. Fish tissue samples are collected at intervals to measure the rate of elimination.
 - Analysis: The concentration of ^{14}C -**mecarbam** and its metabolites is measured in both water and fish tissue samples using liquid scintillation counting and chromatographic methods.
- Data Analysis:
 - The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish (at steady state) to the concentration in the water.
 - The uptake and depuration rate constants are also determined.



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Experimental workflow for a fish bioaccumulation study.

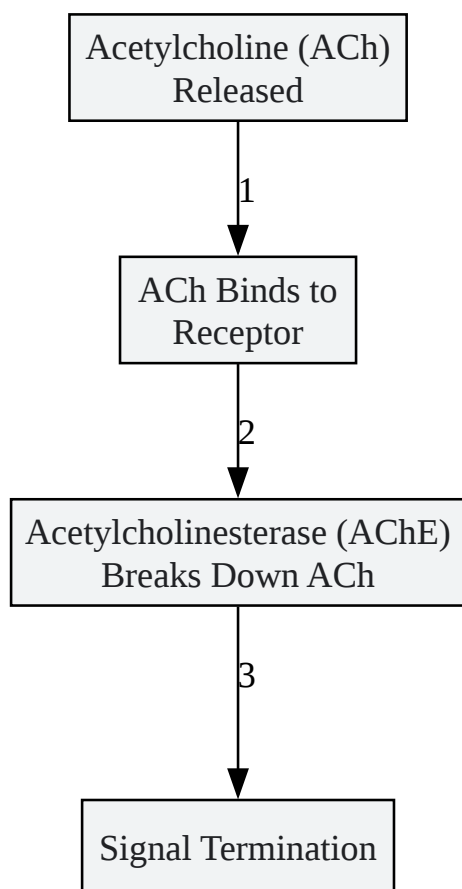
Toxicology

Mecarbam, like other organophosphate insecticides, exerts its toxic effects through the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function.[1]

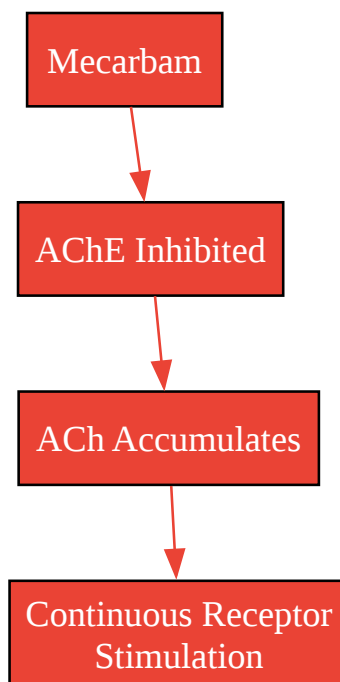
Mechanism of Action: Acetylcholinesterase Inhibition

Acetylcholinesterase is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **mecarbam** causes an accumulation of ACh, leading to overstimulation of cholinergic receptors in the nervous system. This results in a range of toxic signs, including convulsions and respiratory depression.[1] The effects of **mecarbam** poisoning may be delayed, and exposure can be fatal.[1]

Normal Synaptic Transmission



Effect of Mecarbam



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*Mechanism of acetylcholinesterase inhibition by **Mecarbam**.*

Mammalian Toxicology

Studies in laboratory animals have provided insights into the mammalian toxicology of **mecarbam**.

- **Absorption, Distribution, and Excretion:** Following oral administration in rats, **mecarbam** is absorbed, with the highest tissue levels found in the liver and kidneys. It is eliminated from the blood within approximately 6 hours. The majority of an oral dose is excreted in the urine (80-92%) within 48 hours, with smaller amounts eliminated in the feces and as CO₂.^[1]
- **Metabolism:** In rats, **mecarbam** is metabolized primarily through hydrolysis, oxidative desulfuration, and degradation of the carbamoyl moiety. O-deethylation is a minor metabolic pathway. At least 10 nonconjugated metabolites and one conjugate have been identified in the urine, with little to no unchanged **mecarbam** being excreted.^[1]
- **Acute Toxicity:** The acute toxicity of **mecarbam** in rats is presented in the table below.

Route	LD ₅₀ (Rat)	Reference
Oral	36-53 mg/kg	^[1]
Dermal	>800 mg/kg	^[1]

Signs of acute poisoning are typical of cholinergic overstimulation and include salivation, lacrimation, tremors, and respiratory distress.^[1]

Ecotoxicology

The effects of **mecarbam** on non-target organisms are a key component of its environmental risk assessment.

Aquatic Toxicology

Mecarbam is classified as very toxic to aquatic life with long-lasting effects.^[1]

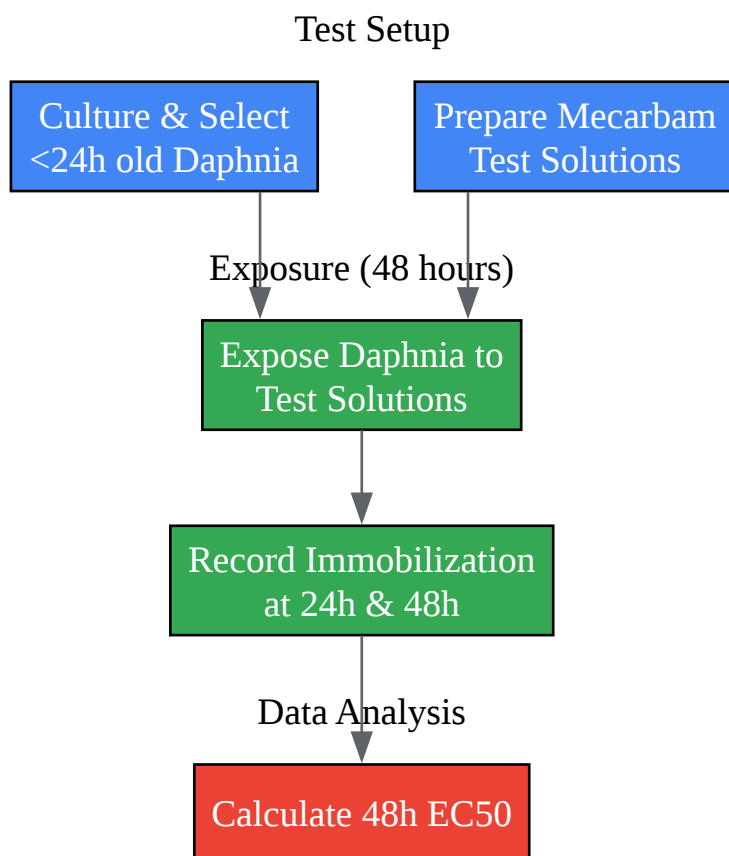
- **Fish:** While specific LC₅₀ values for **mecarbam** in fish species like rainbow trout were not readily available in the searched literature, organophosphates as a class are known to be toxic to fish.

- Aquatic Invertebrates: Similarly, specific EC₅₀ data for **mecarbam** in species like *Daphnia magna* is not available in the provided search results. However, carbamates and organophosphates are generally toxic to aquatic invertebrates.

Experimental Protocol for Acute Immobilisation Test in *Daphnia magna* (based on OECD Guideline 202)

This protocol outlines the standard procedure for assessing the acute toxicity of a chemical to *Daphnia magna*.

- Test System:
 - Test Organism: *Daphnia magna*, less than 24 hours old.
 - Test Substance: **Mecarbam** dissolved in an appropriate solvent.
 - Test Conditions: Static test for 48 hours under controlled temperature (20 ± 1 °C) and light conditions (16h light: 8h dark).
- Procedure:
 - A range of at least five concentrations of **mecarbam** are prepared in the test medium.
 - Groups of daphnids (e.g., 20 daphnids per concentration, divided into four replicates of five) are exposed to each concentration and a control.
 - The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Data Analysis:
 - The 48-hour EC₅₀ (the concentration that causes immobilization in 50% of the daphnids) is calculated using appropriate statistical methods.



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*Experimental workflow for a *Daphnia sp.* acute immobilisation test.*

Terrestrial Toxicology

- Earthworms: Specific LC₅₀ data for **mecarbam** in earthworms (*Eisenia fetida*) was not found in the search results. However, other carbamates have been shown to be toxic to earthworms.
- Bees: **Mecarbam** is known to be hazardous to bees.^[1] However, specific LD₅₀ values for contact and oral toxicity in honeybees (*Apis mellifera*) were not available in the provided search results.

Experimental Protocol for Acute Contact and Oral Toxicity in Honeybees (based on OECD Guidelines 214 and 213)

These protocols are used to determine the acute toxicity of a chemical to honeybees.

- Acute Contact Toxicity (OECD 214):
 - A range of doses of **mecarbam** is applied topically to the dorsal thorax of individual worker bees.
 - Bees are observed for mortality at 24 and 48 hours.
 - The contact LD₅₀ (the dose that is lethal to 50% of the bees) is calculated.
- Acute Oral Toxicity (OECD 213):
 - Bees are fed a sucrose solution containing a range of concentrations of **mecarbam**.
 - Mortality is recorded at 24 and 48 hours.
 - The oral LD₅₀ is calculated.

Conclusion

Mecarbam is a moderately persistent organophosphate insecticide with a clear mechanism of toxicity through the inhibition of acetylcholinesterase. Its degradation in the environment is influenced by factors such as pH and microbial activity. While it shows a moderate potential for bioaccumulation, it is classified as very toxic to aquatic life. Further research to fill data gaps, particularly regarding specific toxicity values for a broader range of non-target organisms and a more detailed elucidation of its degradation pathways, would allow for a more comprehensive environmental risk assessment. The experimental protocols outlined in this guide, based on international standards, provide a framework for generating such data.

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References

- 1. Mecarbam | C₁₀H₂₀NO₅PS₂ | CID 17434 - PubChem [pubchem.ncbi.nlm.nih.gov]
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